

The Biological Activity of MDL-800: A Technical Guide

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Compound of Interest

Compound Name: MDL-800

Cat. No.: B608947

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Introduction

MDL-800 is a potent and selective small-molecule allosteric activator of Sirtuin 6 (SIRT6), an NAD⁺-dependent deacetylase.[1][2][3] SIRT6 plays a crucial role in a variety of cellular processes, including DNA repair, metabolism, and inflammation, by deacetylating histone and non-histone protein targets.[4][5] Notably, SIRT6 acts as a tumor suppressor in several cancers, where its expression is often downregulated.[6] **MDL-800** enhances the catalytic efficiency of SIRT6, leading to a global decrease in the acetylation of its key substrates, such as histone H3 at lysine 9 (H3K9ac) and lysine 56 (H3K56ac).[1][6] This targeted activation of SIRT6 by **MDL-800** has demonstrated significant anti-tumor and anti-inflammatory effects, making it a promising therapeutic agent for further investigation.

Quantitative Biological Activity Data

The biological activity of **MDL-800** has been quantified across various in vitro and cellular assays. The following tables summarize the key efficacy and potency values reported in the literature.

Parameter	Value	Assay System	Reference
EC50	10.3 ± 0.3 µM	SIRT6 Deacetylation (FDL Assay)	[1]
EC50	11.0 ± 0.3 µM	SIRT6 Deacetylation (FDL Assay, NSCLC)	
Fold Activation	> 22-fold at 100 µM	SIRT6 Deacetylation (FDL Assay)	[1]

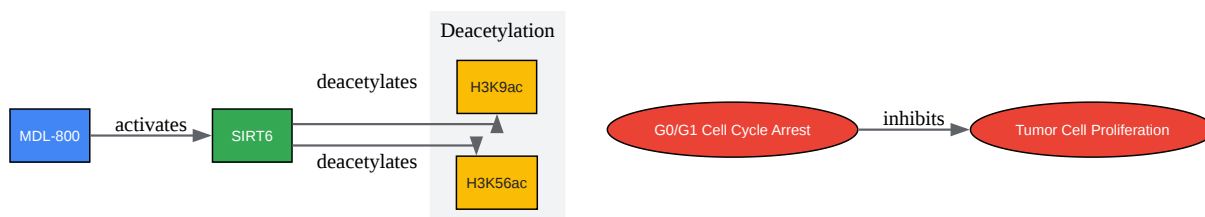
Cell Line	Cancer Type	IC50 (48h)	Reference
BEL-7405	Hepatocellular Carcinoma (HCC)	90.4 µM	[3]
Various NSCLC Lines	Non-Small Cell Lung Cancer	21.5 - 34.5 µM	

Core Signaling Pathways and Mechanisms of Action

MDL-800 exerts its biological effects primarily through the allosteric activation of SIRT6, which in turn modulates several downstream signaling pathways critical for cell growth, proliferation, and inflammation.

SIRT6-Mediated Deacetylation and Cell Cycle Arrest

Activation of SIRT6 by **MDL-800** leads to the deacetylation of histone H3 at lysine 9 (H3K9ac) and lysine 56 (H3K56ac).[1] This epigenetic modification results in cell cycle arrest at the G0/G1 phase, thereby inhibiting the proliferation of cancer cells.[1]

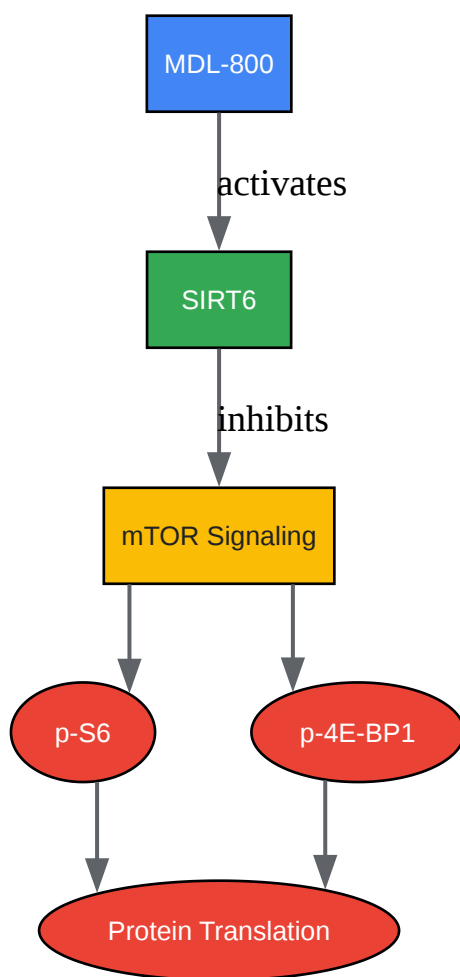


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MDL-800 induced SIRT6-mediated cell cycle arrest.

Inhibition of mTOR Signaling

MDL-800 treatment has been shown to suppress the mTOR signaling pathway, a key regulator of protein synthesis and cell growth. This is evidenced by the reduced phosphorylation of ribosomal protein S6 (S6) and eukaryotic translation initiation factor 4E-binding protein 1 (4E-BP1).^[1]

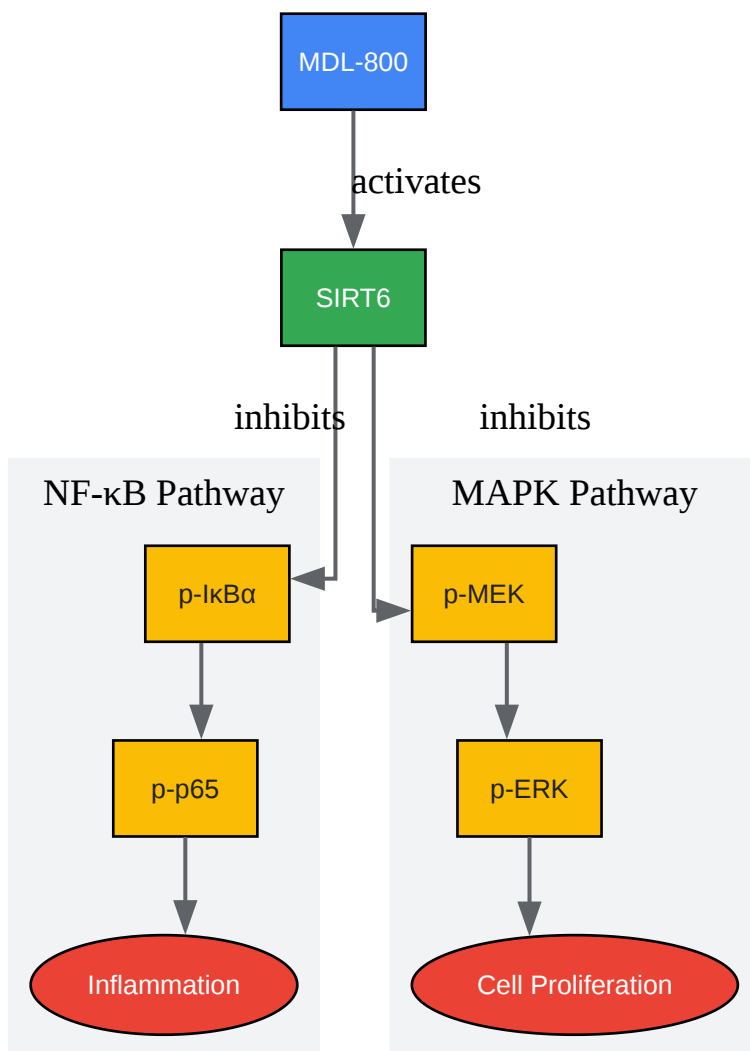


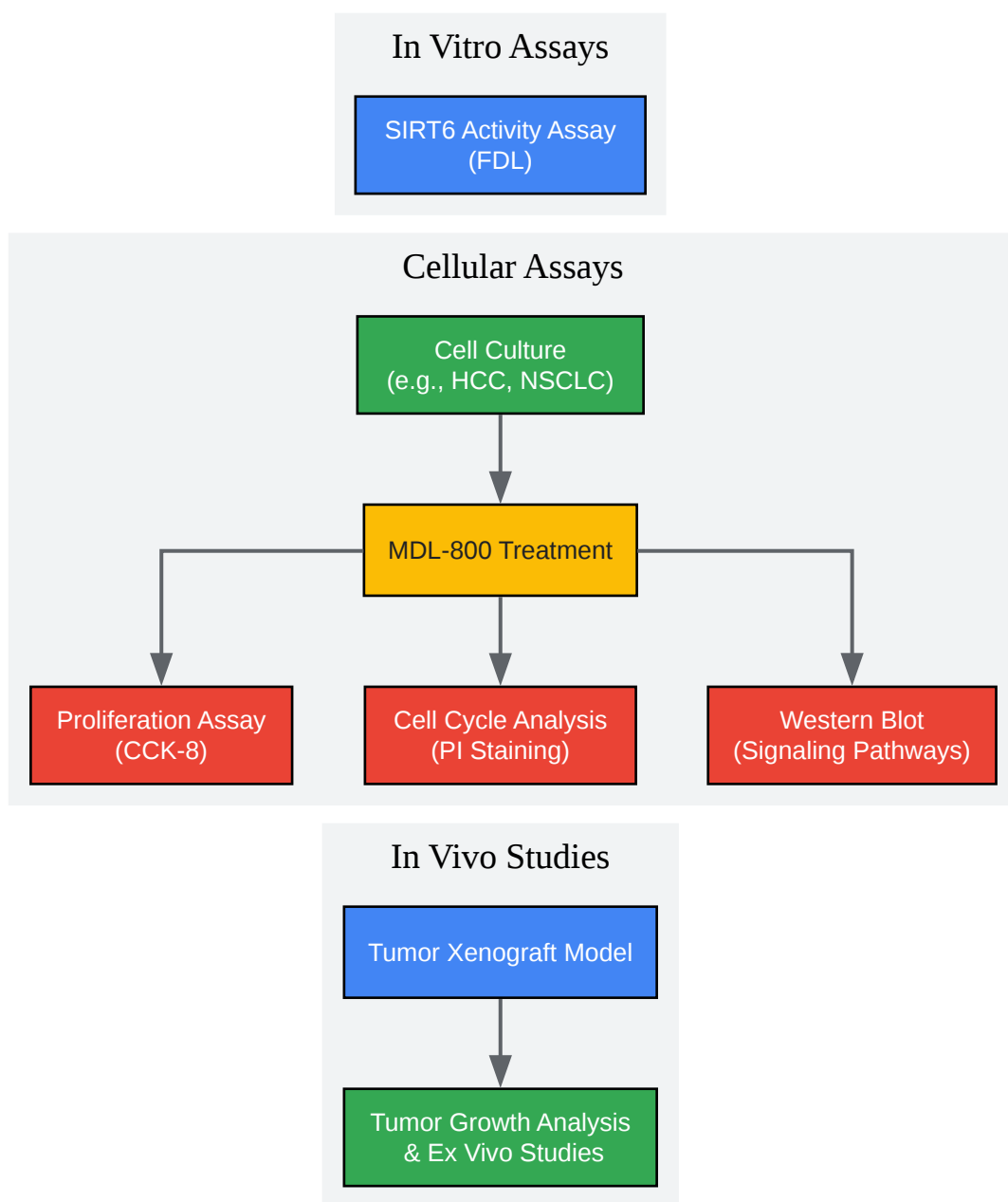
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MDL-800 inhibits the mTOR signaling pathway.

Modulation of NF- κ B and MAPK Pathways

MDL-800 has demonstrated anti-inflammatory effects by suppressing the NF- κ B pathway.[2] This is achieved by inhibiting the phosphorylation of NF- κ B p65 and I κ B α . [2] Additionally, in non-small cell lung cancer models, **MDL-800** has been shown to inhibit the MAPK pathway by decreasing the phosphorylation of MEK and ERK.





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References

- 1. Cell Counting Kit-8 Protocol (CCK-8) | Hello Bio [hellobio.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. ucallmlabs.com [ucallmlabs.com]
- 4. MDL-800, the SIRT6 Activator, Suppresses Inflammation via the NF- κ B Pathway and Promotes Angiogenesis to Accelerate Cutaneous Wound Healing in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. MDL-800, an allosteric activator of SIRT6, suppresses proliferation and enhances EGFR-TKIs therapy in non-small cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Cell Cycle Analysis by DNA Content - Protocols - Flow Cytometry - UC San Diego Moores Cancer Center [sites.medschool.ucsd.edu]
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